

Essential Safety and Operational Guide for Handling 4-Propylpyridine

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Compound of Interest

Compound Name: 4-Propylpyridine

Cat. No.: B073792

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For researchers, scientists, and drug development professionals, the safe handling of **4-Propylpyridine** is paramount. This guide provides immediate, essential safety protocols, operational procedures, and disposal plans to ensure laboratory safety and minimize risk.

Physicochemical and Hazard Data

A summary of key quantitative data for **4-Propylpyridine** is presented below for easy reference.

Property	Value	Reference
Molecular Formula	C8H11N	[1][2]
Molar Mass	121.18 g/mol	[1][3]
Appearance	Colorless to pale yellow liquid	[1]
Odor	Pyridine-like	[1]
Boiling Point	188 - 190 °C	[1]
Melting Point	Approximately -50 °C	[1]
Flash Point	65 °C (closed cup)	[1]
Density	Approximately 0.92 g/cm ³	[1]
Solubility in Water	Slightly soluble	[1]
Hazard Statements	H315: Causes skin irritation	[3][4]
H318: Causes serious eye damage	[3][4]	
H335: May cause respiratory irritation	[3][4]	

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **4-Propylpyridine** to prevent exposure.

- **Eye and Face Protection:** Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[4] A face shield should be used in situations with a high risk of splashing.
- **Skin Protection:** Chemical-resistant gloves, such as nitrile gloves, are required.[5] Wear impervious, flame-retardant clothing and a lab coat to prevent skin contact.[4][5]
- **Respiratory Protection:** All handling should be conducted in a well-ventilated area, preferably within a chemical fume hood.[5][6] If exposure limits are exceeded or irritation is

experienced, a full-face respirator with appropriate cartridges should be used.[4]

Operational Plan and Handling Procedures

Adherence to the following step-by-step procedures is critical for the safe handling of **4-Propylpyridine**.

- Preparation:
 - Ensure the work area is clean and uncluttered.
 - Verify that a chemical fume hood is operational.
 - Confirm that an emergency eyewash station and safety shower are readily accessible.
 - Assemble all necessary equipment and reagents before starting.
 - Put on all required personal protective equipment.[5]
- Handling:
 - Conduct all manipulations of **4-Propylpyridine** inside a certified chemical fume hood to minimize inhalation exposure.[5]
 - Use non-sparking tools and explosion-proof equipment to prevent ignition.[4][6]
 - Ground and bond containers and receiving equipment to prevent static discharge.[6]
 - Avoid contact with skin and eyes.[4] In case of accidental contact, immediately follow the first-aid measures outlined below.
 - Keep the container tightly closed when not in use.[2][4]
- Storage:
 - Store **4-Propylpyridine** in a cool, dry, and well-ventilated area.[4][5]
 - Keep containers tightly closed and store them away from heat, sparks, open flames, and other sources of ignition.[5][6]

- Store separately from incompatible materials such as strong acids and oxidizing agents.[6]

Emergency and First-Aid Measures

In the event of an exposure or spill, immediate action is crucial.

- Inhalation: If inhaled, move the person to fresh air.[4] If breathing is difficult, provide oxygen. Seek immediate medical attention.[4]
- Skin Contact: If skin contact occurs, immediately remove contaminated clothing and wash the affected area with plenty of soap and water.[4][5] Seek medical attention if irritation persists.[4]
- Eye Contact: In case of eye contact, immediately rinse with water for at least 15 minutes, making sure to lift the upper and lower eyelids.[4][5] Remove contact lenses if present and easy to do so.[4] Seek immediate medical attention.[4]
- Ingestion: If swallowed, do NOT induce vomiting. Rinse the mouth with water and seek immediate medical attention.[6]
- Spills: In case of a spill, evacuate the area. Use an inert absorbent material like sand or vermiculite to contain the spill.[5] Collect the absorbed material into a sealed container for proper disposal.[5]

Disposal Plan

Proper disposal of **4-Propylpyridine** and its contaminated waste is essential to protect the environment.

- Waste Collection: Collect all waste containing **4-Propylpyridine** in a clearly labeled, sealed, and appropriate container.[4]
- Disposal Regulations: Dispose of the chemical waste in accordance with all applicable federal, state, and local environmental regulations.[4][5] Do not pour it down the drain.[5]
- Professional Disposal: Contact a licensed professional waste disposal service to arrange for the removal and disposal of the chemical waste.[5]

Handling Workflow for 4-Propylpyridine

Caption: A workflow diagram outlining the key steps for safely handling **4-Propylpyridine**.

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